Molecular weight and formula of 2-(2-Chloroethoxy)propane

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Compound of Interest

Compound Name:	*2-(2-Chloroethoxy)propane*
CAS No.:	*13830-12-1*
Cat. No.:	*B1277445*

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Technical Profile: 2-(2-Chloroethoxy)propane

Molecular Identity, Synthesis, and Application in Pharmaceutical Development[1]

Executive Summary

2-(2-Chloroethoxy)propane (CAS: 13830-12-1), also known as Isopropyl 2-chloroethyl ether, is a specialized alkylating agent and intermediate used primarily in the synthesis of pharmaceutical active ingredients (APIs).[1][2][3] Its structural significance lies in its bifunctionality: it possesses a reactive alkyl chloride terminus for nucleophilic substitution and a stable isopropoxy ether moiety.

This compound is a critical building block in the industrial synthesis of Bisoprolol, a cardioselective

-adrenergic receptor blocker. For drug development professionals, understanding the precise molecular characteristics, synthesis pathways, and impurity profiles of this reagent is essential for optimizing yield and ensuring regulatory compliance in API manufacturing.

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Chemical Identity & Structural Analysis

The molecule consists of a propane chain linked via an ether oxygen to a chloroethyl group.[4] It is characterized by the formula Cngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

H

ClO and a molecular weight of 122.59 g/mol .[5]

Table 1: Physicochemical & Identification Data

Property	Specification
IUPAC Name	2-(2-Chloroethoxy)propane
Common Synonyms	Isopropyl 2-chloroethyl ether; 1-Chloro-2-isopropoxyethane
CAS Registry Number	13830-12-1
Molecular Formula	C H ClO
Molecular Weight	122.59 g/mol
SMILES	CC(C)OCCCl
Boiling Point	118–121 °C (at 760 mmHg)
Physical State	Colorless liquid
Solubility	Soluble in ethanol, ether, chloroform; slightly soluble in water

Structural Insight: The molecule exhibits C

symmetry in its lowest energy conformation. The steric bulk of the isopropyl group provides kinetic stability to the ether linkage, while the primary alkyl chloride allows for S

2 reactions without significant steric hindrance.

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Synthesis & Production Protocols

The industrial preparation of **2-(2-Chloroethoxy)propane** typically follows a two-step sequence starting from commodity chemicals: Isopropanol and Ethylene Oxide.

Step 1: Ethoxylation

Reaction of isopropanol with ethylene oxide under basic or acidic catalysis yields 2-Isopropoxyethanol (Isopropyl Cellosolve).

Step 2: Chlorination

The hydroxyl group is converted to a chloride using Thionyl Chloride (SOCl

) or Phosgene. SOCl

is preferred in laboratory settings for ease of purification (gaseous byproducts).

Reaction Scheme:

Visual Synthesis Workflow

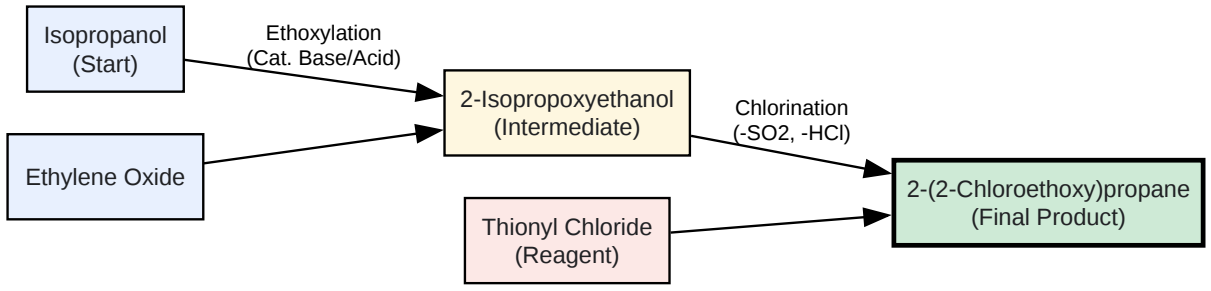

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Figure 1: Two-step industrial synthesis pathway from Isopropanol and Ethylene Oxide.[5]

Analytical Characterization

Accurate identification relies on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

H-NMR Prediction (CDCl

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, 400 MHz)

- 1.15 ppm (d, 6H): Isopropyl methyl groups (–CH(CH

)

).
- 3.60 ppm (m, 1H): Isopropyl methine proton (–CH(CH

)

).
- 3.65 ppm (t, 2H): Methylene adjacent to chlorine (–CH

  –CH

  –Cl).
- 3.75 ppm (t, 2H): Methylene adjacent to oxygen (–O–CH

  –CH

  –).
  - Note: The two methylene triplets may overlap depending on solvent resolution.

Mass Spectrometry (EI)

- Molecular Ion (M

  ): 122 m/z.[6]
- Isotope Pattern: Distinct M+2 peak at 124 m/z (approx. 33% intensity of M+) due to

  Cl abundance.
- Fragmentation: Loss of methyl radical (M-15) and cleavage of the ether bond.

Application in Drug Development: Bisoprolol Synthesis

The primary pharmaceutical application of **2-(2-Chloroethoxy)propane** is in the synthesis of Bisoprolol, a beta-blocker used for hypertension.

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Mechanism: The synthesis involves a Williamson ether synthesis where **2-(2-Chloroethoxy)propane** acts as the electrophile. It alkylates the phenolic hydroxyl group of 4-hydroxybenzyl alcohol (or a related intermediate like 4-hydroxybenzaldehyde).

Critical Process Parameter (CPP):

- Stoichiometry: A slight excess (1.1–1.3 eq) of the chloroether is used to ensure complete consumption of the phenol.
- Base: Potassium Carbonate (K

  CO

) or Sodium Hydroxide (NaOH) is used to deprotonate the phenol.
- Solvent: Polar aprotic solvents (DMF, DMSO) accelerate the S

  2 substitution.

Bisoprolol Synthesis Diagram

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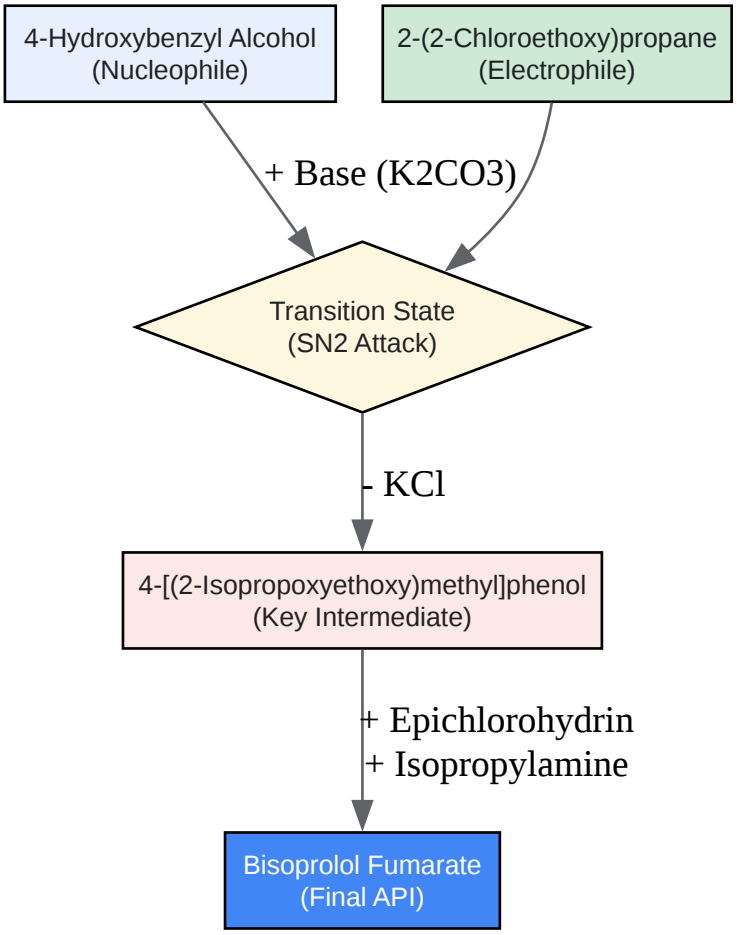

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Figure 2: Role of **2-(2-Chloroethoxy)propane** in the convergent synthesis of Bisoprolol.

Safety & Handling (E-E-A-T)

Hazard Classification (GHS):

- H226: Flammable liquid and vapor.
- H301/H331: Toxic if swallowed or inhaled.[5]
- H315/H319: Causes skin and serious eye irritation.[7]
- Genotoxicity Warning: As an alkyl halide, potential alkylating activity requires handling in a fume hood with appropriate PPE (nitrile gloves, safety goggles).

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Storage Protocol: Store under nitrogen atmosphere in a cool, dry place (2-8°C recommended for long-term stability) to prevent hydrolysis of the alkyl chloride or peroxidation of the ether.

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